

Safety and Toxicity Profile of 6-Fluoroisoquinolin-4-ol: A Technical Guide

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Compound of Interest

Compound Name: 6-Fluoroisoquinolin-4-ol

Cat. No.: B15303526

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document summarizes the currently available safety and toxicity information for **6-Fluoroisoquinolin-4-ol**. It is intended for informational purposes for a scientific audience and is not a substitute for a comprehensive risk assessment. A significant lack of empirical data for this specific compound necessitates a cautious approach, relying on general chemical hazard classifications and data from structurally related molecules. Further experimental validation is crucial for a definitive safety and toxicity profile.

Executive Summary

6-Fluoroisoquinolin-4-ol is a fluorinated heterocyclic compound with potential applications in pharmaceutical and agricultural research.^[1] This guide provides an in-depth overview of its known safety and toxicity profile. Due to a notable absence of specific experimental toxicity studies on **6-Fluoroisoquinolin-4-ol**, this document draws upon Globally Harmonized System (GHS) classifications and data from analogous compounds to provide a preliminary assessment. The primary hazards identified are acute oral toxicity and irritation to the skin, eyes, and respiratory system.^[2] A standardized workflow for the comprehensive toxicological evaluation of a novel chemical entity like **6-Fluoroisoquinolin-4-ol** is proposed, accompanied by detailed experimental protocols for key assays.

Chemical Identification

Property	Value
IUPAC Name	6-fluoroquinolin-4-ol
Synonyms	6-Fluoro-4-hydroxyquinoline, 6-fluoro-4-quinolinol
CAS Number	21873-50-7
Molecular Formula	C ₉ H ₆ FNO
Molecular Weight	163.15 g/mol
Structure	(Image of the chemical structure of 6-Fluoroisoquinolin-4-ol would be placed here in a full whitepaper)

Hazard Identification and Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a preliminary hazard assessment for **6-Fluoroisoquinolin-4-ol**. It is important to note that these classifications are often based on computational models or limited data and should be confirmed through experimental testing.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[2]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[2]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[2]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[2]

Precautionary Statements: Standard precautionary statements for handling this compound include avoiding breathing dust/fume/gas/mist/vapors/spray and using personal protective equipment such as protective gloves, clothing, and eye/face protection.[3][4][5] In case of exposure, immediate medical attention is advised.

Toxicological Data Summary

A thorough review of scientific literature and toxicological databases reveals a significant lack of specific quantitative toxicity data for **6-Fluoroisoquinolin-4-ol**. The table below is presented to highlight the current data gaps.

Endpoint	Value	Species/Test System	Remarks
Acute Oral LD50	No data available	-	GHS classification suggests it is harmful if swallowed.
Acute Dermal LD50	No data available	-	-
Acute Inhalation LC50	No data available	-	-
Cytotoxicity (IC50)	No data available	-	-
Genotoxicity	No data available	-	Structurally related 6-fluoroquinoline showed potential for inducing DNA damage.
Carcinogenicity	No data available	-	-
Reproductive Toxicity	No data available	-	-

Inferred Toxicological Profile from Related Compounds

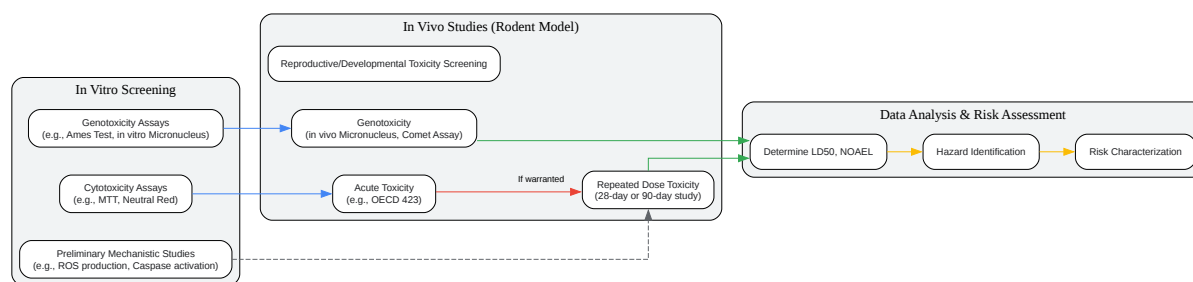
In the absence of direct data, the toxicological profile of **6-Fluoroisoquinolin-4-ol** can be cautiously inferred from related compounds.

- Isoquinolin-4-ol and Quinolin-4-ol: Safety data for these parent compounds indicate they are irritants to the skin and eyes.[6][7] Quinolin-4-ol is also classified as harmful if swallowed, inhaled, or in contact with skin.[6]

- Fluoroquinolones: Studies on various fluoroquinolones have indicated a potential for genotoxicity. For instance, 6-fluoroquinoline has been shown to induce unscheduled DNA synthesis in rat hepatocytes, suggesting it can cause DNA damage. This raises a concern that **6-Fluoroisoquinolin-4-ol** may also have genotoxic potential, which would require experimental verification using assays like the Ames test.

Proposed Experimental Workflow for Toxicity Assessment

A systematic evaluation of the safety and toxicity of a novel compound like **6-Fluoroisoquinolin-4-ol** is essential. The following workflow outlines a standard approach, progressing from in vitro to in vivo studies.



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